

# Technical Guide: Certificate of Analysis for 6-Hydroxychlorzoxazone-d2

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## Compound of Interest

Compound Name: 6-Hydroxy chlorzoxazone-d2

Cat. No.: B585203

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This technical guide provides a comprehensive overview of the data and methodologies typically presented in a Certificate of Analysis (CoA) for 6-Hydroxychlorzoxazone-d2. This deuterated stable isotope-labeled compound serves as a critical internal standard for the accurate quantification of 6-Hydroxychlorzoxazone in various biological matrices.<sup>[1][2]</sup> 6-Hydroxychlorzoxazone is the primary metabolite of the muscle relaxant Chlorzoxazone and its formation is catalyzed by the cytochrome P450 2E1 (CYP2E1) enzyme.<sup>[3][4][5]</sup> Consequently, 6-Hydroxychlorzoxazone-d2 is an indispensable tool in pharmacokinetic studies, therapeutic drug monitoring, and metabolic research.<sup>[1]</sup>

## Compound Identification and Chemical Properties

6-Hydroxychlorzoxazone-d2 is a deuterium-labeled analog of 6-Hydroxychlorzoxazone.<sup>[1]</sup> The introduction of deuterium atoms provides a distinct mass difference, enabling its use as an internal standard in mass spectrometry-based assays.<sup>[2]</sup>

Identifier	Value
IUPAC Name	5-chloro-4,7-dideuterio-6-hydroxy-3H-1,3-benzoxazol-2-one[6][7]
Synonyms	5-Chloro-6-hydroxy-2(3H)-benz-d2-oxazolone, 6-Hydroxychloroxazone-d2[1][6][7]
CAS Number	1432065-00-3[6][7]
Molecular Formula	C <sub>7</sub> H <sub>2</sub> D <sub>2</sub> CINO <sub>3</sub> [6]
Molecular Weight	187.58 g/mol [2][6]
Unlabeled CAS Number	1750-45-4[6]

## Analytical Data

The following tables summarize the kind of quantitative data provided in a typical Certificate of Analysis for 6-Hydroxychloroxazone-d2.

**Table 2.1: Purity and Composition**

Parameter	Specification	Method
Purity	>95%[8]	High-Performance Liquid Chromatography (HPLC)
Isotopic Enrichment	≥98% Deuterium	Mass Spectrometry (MS)
Chemical Identity	Conforms to structure	Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS)

**Table 2.2: Physical Characteristics**

Parameter	Value
Appearance	Solid
Solubility	Soluble in DMSO and Methanol[5]
Storage Temperature	+4°C[8]

## Experimental Protocols

Detailed methodologies are crucial for the replication and validation of analytical results. The following sections describe the typical experimental protocols used to certify a batch of 6-Hydroxychlorzoxazone-d2.

### High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is employed to determine the chemical purity of the compound by separating it from any potential impurities.

- **Instrumentation:** A standard HPLC system equipped with a UV detector.
- **Column:** A C18 reversed-phase column is commonly used for the separation of Chlorzoxazone and its metabolites.<sup>[9]</sup>
- **Mobile Phase:** A gradient of acetonitrile and an aqueous buffer (e.g., 0.05 M phosphate buffer at pH 7) is often used.<sup>[10]</sup>
- **Detection:** UV detection at a wavelength of 283 nm or 287 nm.<sup>[9][11]</sup>
- **Procedure:** A solution of 6-Hydroxychlorzoxazone-d2 is prepared in a suitable solvent and injected into the HPLC system. The peak area of the main compound is compared to the total peak area of all components to calculate the purity.

### Mass Spectrometry (MS) for Identity and Isotopic Enrichment

Mass spectrometry is used to confirm the molecular weight and determine the isotopic enrichment of the deuterated compound.

- **Instrumentation:** A high-resolution mass spectrometer, often coupled with a liquid chromatography system (LC-MS).
- **Ionization Mode:** Electrospray ionization (ESI) in either positive or negative mode can be utilized.<sup>[11][12]</sup>

- Analysis: The mass spectrum will show a prominent peak corresponding to the molecular ion of 6-Hydroxychloroxazone-d2. The mass-to-charge ratio (m/z) is compared to the theoretical value. The isotopic distribution is analyzed to confirm the presence and extent of deuterium labeling.

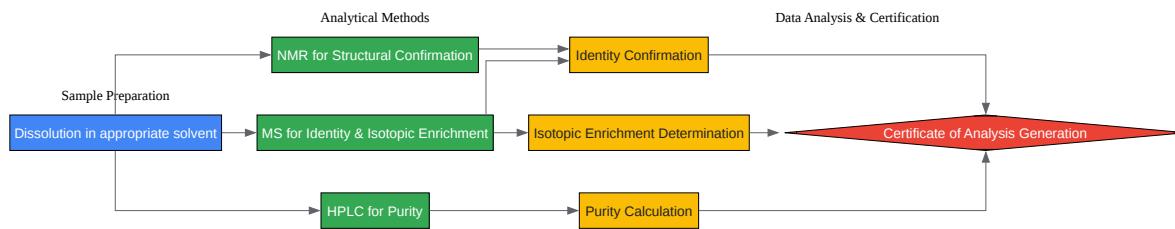
## Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

NMR spectroscopy provides detailed information about the molecular structure, confirming the identity and the position of the deuterium labels.

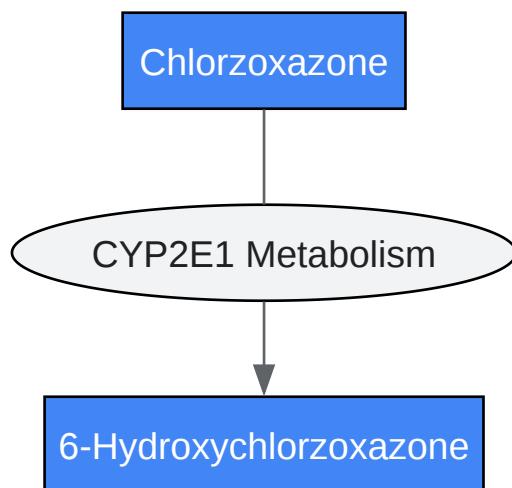
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: A deuterated solvent in which the compound is soluble, such as DMSO-d<sub>6</sub>.
- Analysis: <sup>1</sup>H NMR and <sup>13</sup>C NMR spectra are acquired. In the <sup>1</sup>H NMR spectrum, the absence of signals at the positions of deuteration confirms successful labeling. The remaining proton signals and the <sup>13</sup>C NMR spectrum should be consistent with the structure of 6-Hydroxychloroxazone.

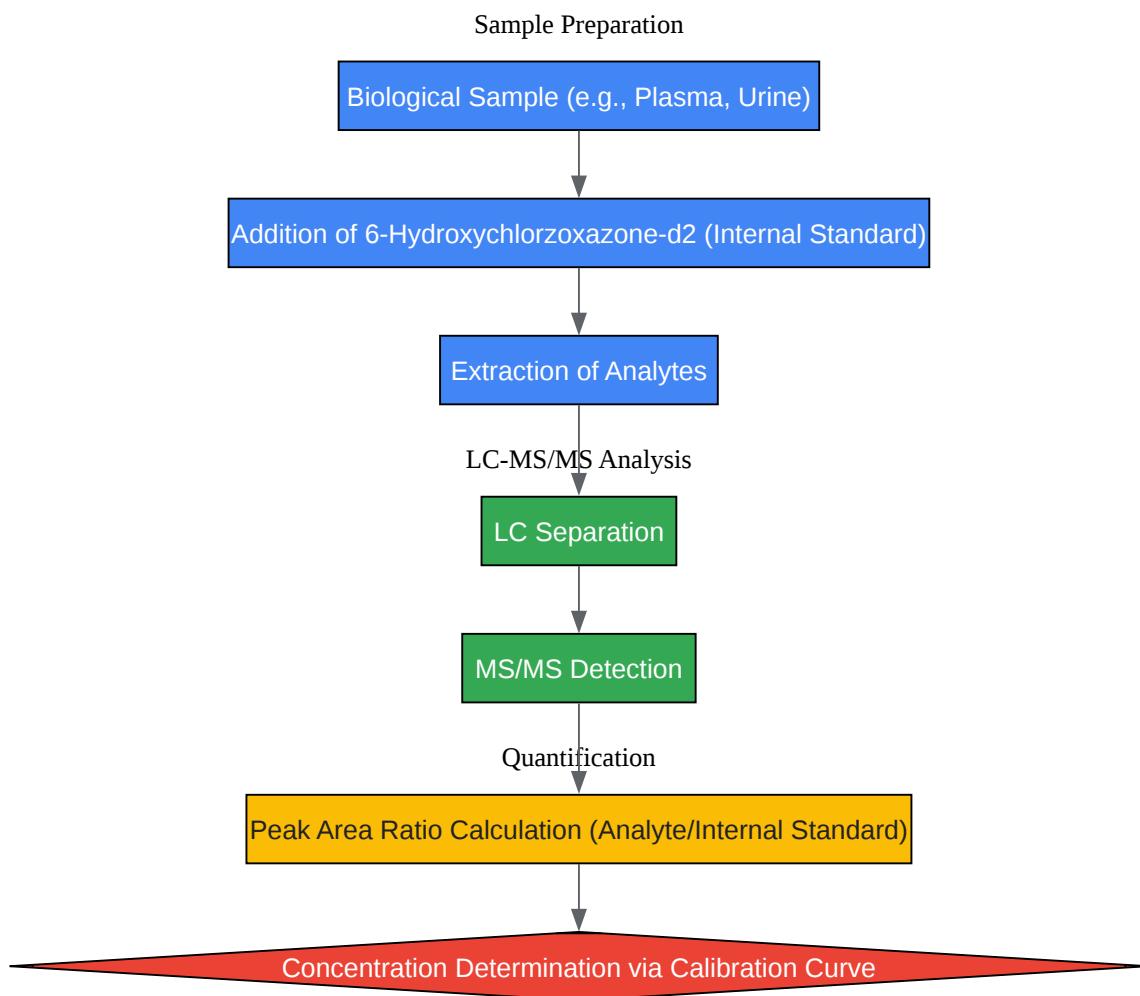
## Visualized Workflows and Pathways

The following diagrams illustrate the key processes related to 6-Hydroxychloroxazone-d2.

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Caption: Analytical workflow for the certification of 6-Hydroxychlorzoxazone-d2.





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